

# 7-Hydroxy-4-(pyridin-3-yl)coumarin molecular weight and formula

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## Compound of Interest

Compound Name: 7-Hydroxy-4-(pyridin-3-yl)coumarin

Cat. No.: B035586

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An In-Depth Technical Guide to **7-Hydroxy-4-(pyridin-3-yl)coumarin**

## Abstract

**7-Hydroxy-4-(pyridin-3-yl)coumarin** is a heterocyclic organic compound of significant interest to the scientific community, particularly in the fields of medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its core physicochemical properties, validated synthesis protocols, detailed spectroscopic characterization, and potential applications. The document is intended for researchers, chemists, and drug development professionals seeking an authoritative resource on this specific coumarin derivative.

## Core Molecular Attributes

The foundational characteristics of any chemical entity are its molecular formula and weight. These properties are critical for stoichiometric calculations in synthesis, quantitative analysis, and high-resolution mass spectrometry.

## Molecular Formula and Structure

The chemical formula for **7-Hydroxy-4-(pyridin-3-yl)coumarin** is  $C_{14}H_9NO_3$ .<sup>[1][2]</sup> This formula indicates the presence of 14 carbon atoms, 9 hydrogen atoms, 1 nitrogen atom, and 3 oxygen atoms. The molecule's architecture consists of a coumarin core, which is a benzopyrone,

substituted with a hydroxyl (-OH) group at the 7th position and a pyridin-3-yl group at the 4th position.

To visualize this, the following diagram illustrates the 2D chemical structure.

Caption: 2D structure of **7-Hydroxy-4-(pyridin-3-yl)coumarin**.

## Molecular Weight

The molecular properties of **7-Hydroxy-4-(pyridin-3-yl)coumarin** are summarized in the table below. The average molecular weight is essential for routine laboratory work, while the monoisotopic mass is critical for high-resolution mass spectrometry analysis.

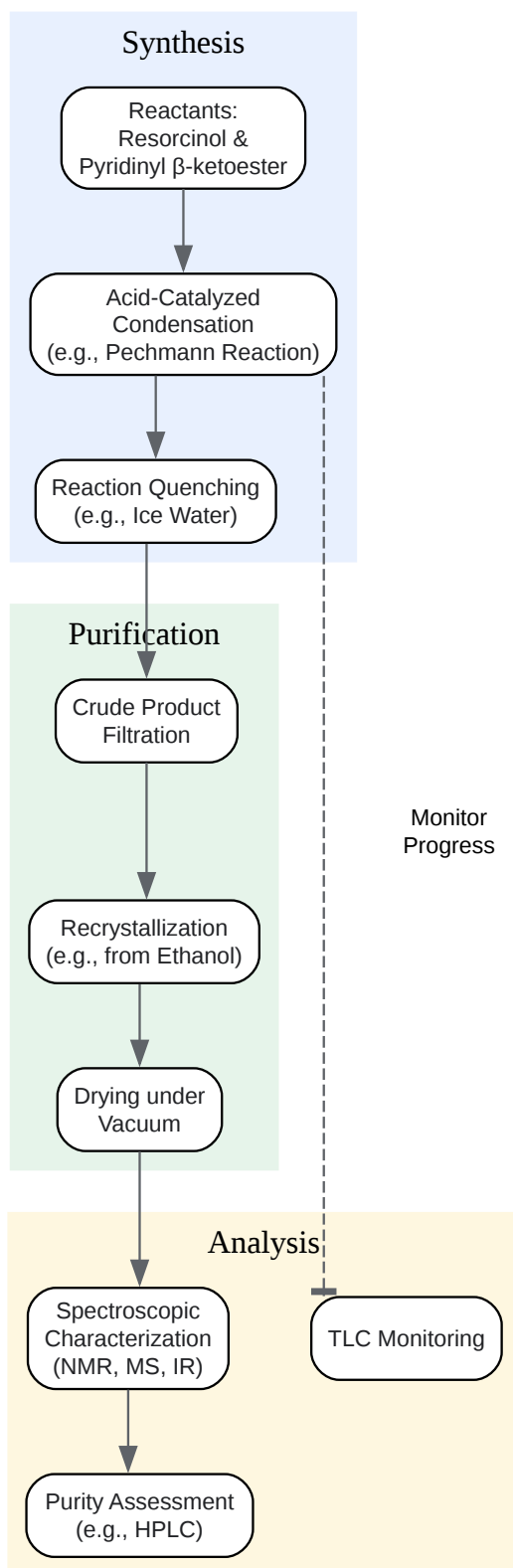
Property	Value	Source
Molecular Weight	239.23 g/mol	PubChem[2], Santa Cruz Biotechnology[1]
Monoisotopic Mass	239.058243149 Da	PubChem[2][3]
CAS Number	109512-76-7	PubChem[2], Santa Cruz Biotechnology[1]

## Synthesis and Purification

The synthesis of 4-substituted coumarin derivatives is often achieved through condensation reactions. The Pechmann condensation is a classic method for synthesizing coumarins, typically involving the reaction of a phenol with a  $\beta$ -ketoester under acidic conditions.[4] For **7-Hydroxy-4-(pyridin-3-yl)coumarin**, a common synthetic route involves the reaction of resorcinol with an appropriate pyridinyl  $\beta$ -ketoester.

## General Synthesis Workflow

The following diagram outlines a generalized workflow for the synthesis and purification of **7-Hydroxy-4-(pyridin-3-yl)coumarin**.



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